

# Personal protective equipment for handling Antimony-123

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## Compound of Interest

Compound Name: Antimony-123

Cat. No.: B576670

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## Essential Safety and Handling Guide for Antimony-123

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Antimony-123** (<sup>123</sup>Sb). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

**Important Note on Antimony-123:** **Antimony-123** is a stable, non-radioactive isotope of the element Antimony.[1][2] Therefore, the hazards associated with its handling are chemical, not radiological. The following procedures focus on mitigating the chemical risks posed by elemental antimony.

## Personal Protective Equipment (PPE)

Proper selection and use of PPE are critical to minimize exposure. The following table summarizes the recommended PPE for handling **Antimony-123**, particularly in its common powder or dust form.

Protection Type	Required Equipment	Purpose & Notes
Eye Protection	Chemical splash goggles or safety glasses with side shields.[3][4][5]	To prevent eye contact with antimony particles. A face shield may be required for larger quantities or when significant dust generation is possible.
Skin & Body	Chemically resistant gloves (Nitrile, Neoprene, or Natural Rubber recommended).[3][6]	To avoid direct skin contact. Inspect gloves for tears or degradation before use.
Lab coat, apron, or coveralls (e.g., Tyvek).[3][6][7]	To protect skin and personal clothing from contamination.	
Respiratory	NIOSH-approved respirator.	Required when engineering controls cannot maintain exposure below the occupational limits. The type depends on the airborne concentration: • Up to 5 mg/m <sup>3</sup> : N95, R95, or P95 particulate respirator.[6][8] • Higher Concentrations: A full facepiece respirator or a powered-air purifying respirator (PAPR) should be used.[6]

## Occupational Exposure Limits

Personnel must adhere to the established exposure limits for antimony to prevent adverse health effects. Engineering controls, such as fume hoods or local exhaust ventilation, should be the primary method of controlling exposure.[3][4][5]

Organization	Exposure Limit (Time-Weighted Average)
OSHA (PEL)	0.5 mg/m <sup>3</sup> (8-hour TWA)[4][6][8]
NIOSH (REL)	0.5 mg/m <sup>3</sup> (10-hour TWA)[8][9]
ACGIH (TLV)	0.5 mg/m <sup>3</sup> (8-hour TWA)[4][6]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value.

## Operational Plan: Handling and Storage Protocols

### Safe Handling Procedures:

- Ventilation: Always handle **Antimony-123** in a well-ventilated area. Use of a chemical fume hood or other local exhaust ventilation is strongly recommended to minimize inhalation of dust.[4][5]
- Avoid Dust: Minimize the generation of dust.[4] Avoid actions like dry sweeping.[6]
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[3][7] Contaminated clothing should be removed and laundered before reuse.[10]
- Incompatible Materials: Antimony can react violently with strong oxidizers and halogens (fluorine, chlorine, bromine).[5][6] Contact with strong acids can form toxic stibine gas.[5][6]

### Storage Plan:

- Store **Antimony-123** in a cool, dry, well-ventilated area in its original, securely sealed container.[3][9][11]
- Store away from incompatible substances, heat, and flames.[4][9]
- The designated storage area should be locked up.[3][12]

## Emergency and Disposal Plan

### Spill Response Protocol:

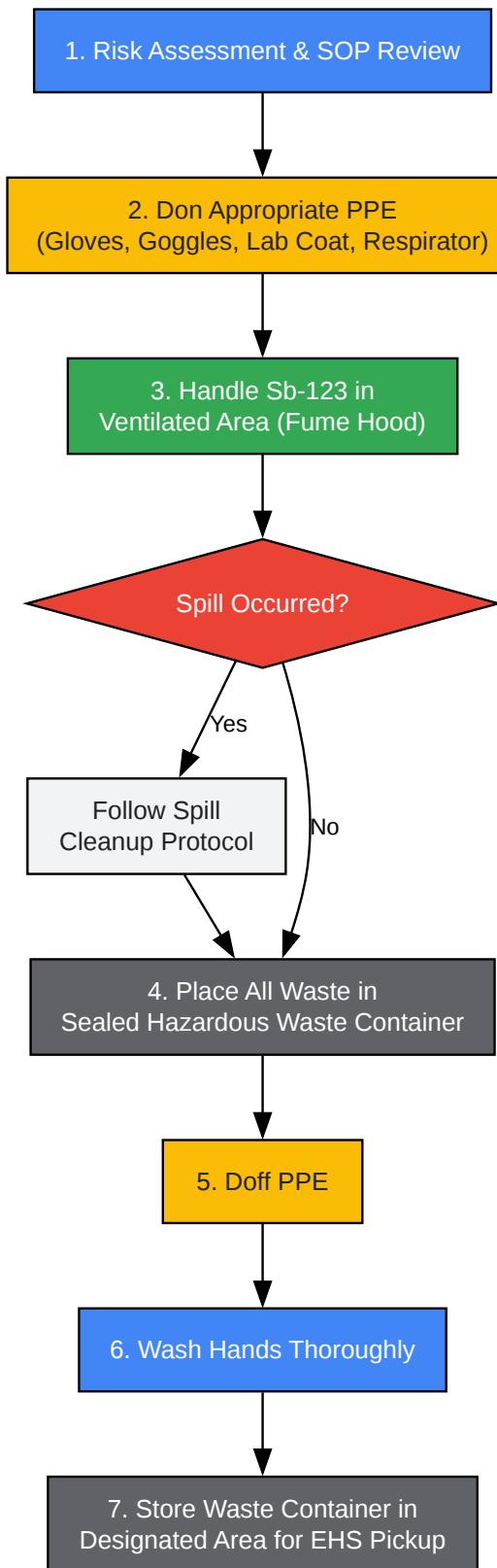
- Evacuate: Immediately evacuate non-essential personnel from the spill area.[6][9]
- Ventilate: Ensure the area is well-ventilated.
- Don PPE: Wear the appropriate PPE as outlined in Section 1, including respiratory protection.[3]
- Containment: Moisten the spilled solid material with water to prevent dust from becoming airborne.[6]
- Clean-up: Use a HEPA-filtered vacuum for clean-up.[6] Do not dry sweep. Place the collected material into a sealed, labeled container for disposal.[4][6]
- Decontaminate: Wash the spill site after the material has been collected.[12]

### Waste Disposal Plan:

- Antimony waste is considered hazardous waste.[6]
- All waste materials, including contaminated PPE and spill clean-up debris, must be collected in a sealed, clearly labeled container.[3][6]
- Do not dispose of antimony waste down the drain or in regular trash.[6]
- Contact your institution's Environmental Health and Safety (EHS) department or your regional Environmental Protection Agency (EPA) office for specific disposal regulations and procedures.[6]

## Workflow for Handling Antimony-123

The following diagram outlines the standard operating procedure for safely handling **Antimony-123** from preparation to disposal.



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Caption: Standard Operating Procedure for Handling **Antimony-123**.

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